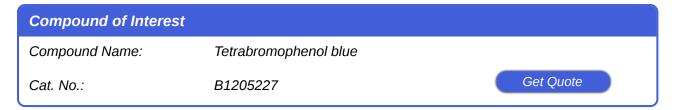


# In-Depth Technical Guide: Safety and Handling of Tetrabromophenol Blue Powder

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Tetrabromophenol blue** powder (CAS No. 4430-25-5). It is intended to serve as a crucial resource for laboratory personnel and professionals in the field of drug development to ensure safe usage and mitigate potential risks.

# **Chemical Identification and Properties**

**Tetrabromophenol blue**, despite its common name, is primarily an octabromo-derivative. It is crucial to use the CAS number for accurate identification.

Table 1: Physical and Chemical Properties of **Tetrabromophenol Blue** 



| Property             | Value  | Reference    |
|----------------------|--|--------------|
| CAS Number           | 4430-25-5  | [1][2][3][4] |
| Molecular Formula    | C19H6Br8O5S  | [5]          |
| Molecular Weight     | 985.5 g/mol  | [5]          |
| Appearance           | White to light yellow or light orange crystalline powder | [3][4]       |
| Melting Point        | 204 °C (decomposes)                                      | [1][3]       |
| Solubility           | Insoluble in water                                       | [6]          |
| logP (octanol/water) | 8.8 (estimated)  | [6]          |

# **Hazard Identification and GHS Classification**

**Tetrabromophenol blue** is classified as a hazardous substance. Adherence to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals is mandatory.

Table 2: GHS Hazard Classification for Tetrabromophenol Blue



| Hazard Class                                       | Category | Hazard<br>Statement   | Pictogram           | Signal Word |
|--|----------|---|---------------------|-------------|
| Serious Eye<br>Damage/Eye<br>Irritation            | 1        | H318: Causes<br>serious eye<br>damage                                   | Corrosion           | Danger      |
| Skin<br>Corrosion/Irritatio<br>n                   | 2        | H315: Causes<br>skin irritation   | Exclamation<br>Mark | Warning     |
| Reproductive<br>Toxicity                           | 2        | H361: Suspected of damaging fertility or the unborn child               | Health Hazard       | Warning     |
| Specific Target Organ Toxicity (Repeated Exposure) | 2        | H373: May cause damage to organs through prolonged or repeated exposure | Health Hazard       | Warning     |
| Hazardous to the Aquatic Environment (Long-term)   | 3        | H412: Harmful to<br>aquatic life with<br>long lasting<br>effects        | None                | None        |

Data sourced from multiple safety data sheets.[1][2][3][5]

# Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the chemical.

## **Personal Protective Equipment (PPE)**

• Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.[2]



- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.[2]
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, use a NIOSH-approved particulate respirator.

## **Engineering Controls**

 Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[2]

### **General Hygiene Practices**

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where the powder is handled.
- · Wash hands thoroughly after handling.

### **Storage Conditions**

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

# **Emergency Procedures First-Aid Measures**

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[3]
- After Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the
  eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical
  attention.[2]



• After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, hydrogen bromide, and sulfur oxides.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

#### **Accidental Release Measures**

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the spilled powder and place it in a suitable container for disposal. Avoid generating dust.

# **Experimental Protocols for Toxicological Assessment**

The safety of **Tetrabromophenol blue** has been assessed using standardized OECD guidelines. Below are summaries of the methodologies for key toxicological studies.

# OECD Guideline 414: Prenatal Developmental Toxicity Study

This study is designed to provide information on the potential effects of prenatal exposure to a substance on the pregnant animal and the developing organism.[7][8][9][10]

Test System: Typically conducted in pregnant rats or rabbits.



- Administration: The test substance is administered orally via gavage to pregnant females, usually from the time of implantation to the day before cesarean section.
- Dosage: At least three dose levels and a concurrent control group are used.
- Observations:
  - Maternal: Daily clinical observations, body weight, and food consumption are recorded. A
    full necropsy is performed on all adult animals.
  - Fetal: The uterus and its contents are examined for the number of corpora lutea, implantations, resorptions, and live and dead fetuses. Fetuses are weighed and examined for external, visceral, and skeletal abnormalities.
- Endpoint: The study aims to determine the No-Observed-Adverse-Effect Level (NOAEL) for both maternal and developmental toxicity.

## **OECD Guideline 428: Skin Absorption: In Vitro Method**

This guideline details an in vitro method for assessing the percutaneous absorption of a substance using excised skin in a diffusion cell system.[11][12][13][14]

- Test System: Excised skin (human or animal) is mounted in a Franz diffusion cell, which consists of a donor and a receptor chamber.
- Procedure:
  - The test substance, typically in a relevant formulation, is applied to the outer surface of the skin in the donor chamber.
  - The receptor chamber is filled with a suitable receptor fluid (e.g., phosphate-buffered saline) that is maintained at a constant temperature (around 32°C) to mimic physiological conditions.
  - Samples of the receptor fluid are collected at predetermined time intervals over a specified period (e.g., 24 hours).

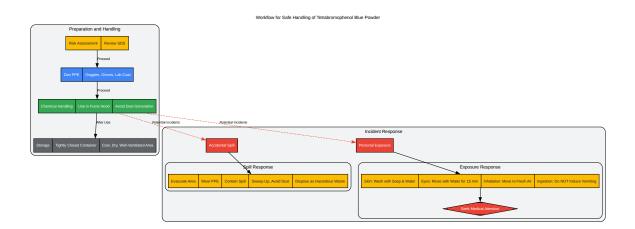


- Analysis: The collected samples are analyzed using a suitable analytical method (e.g., HPLC, LC-MS/MS) to quantify the amount of the substance that has permeated the skin.
- Endpoint: The results provide data on the rate and extent of skin absorption of the test substance.

### **Visualized Workflow**

The following diagram illustrates the logical workflow for the safe handling and response to incidents involving **Tetrabromophenol blue** powder.





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Caption: Safe handling and incident response workflow for **Tetrabromophenol blue**.



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